

An In-depth Technical Guide to the Physical Properties of Ethyl 5-aminopicolinate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 5-aminopicolinate

Cat. No.: B046092

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **Ethyl 5-aminopicolinate**, a key intermediate in various synthetic applications. The information is compiled from various sources to assist researchers and professionals in drug development and other scientific endeavors.

Core Physical Properties

Ethyl 5-aminopicolinate is a brown solid at ambient temperature.^[1] Key physical and chemical identifiers are summarized below.

Property	Value	Source
Molecular Formula	C8H10N2O2	[1][2]
Molecular Weight	166.18 g/mol	[1][2]
Appearance	Brown solid	[1]
Melting Point	130-133 °C	[1]
Boiling Point	340.8 °C at 760 mmHg	[3]
Solubility	Data not available	[1]
Density	Data not available	
pKa	Data not available	
CAS Number	119830-47-6	

Experimental Protocols

While specific experimental protocols for the determination of the physical properties of **Ethyl 5-aminopicolinate** are not detailed in the available literature, the following are generalized, standard methodologies that are typically employed for such characterizations.

Melting Point Determination (Capillary Method)

The melting point of a solid is a measure of its purity and is determined as the temperature range over which the solid transitions to a liquid.

Methodology:

- A small, finely powdered sample of **Ethyl 5-aminopicolinate** is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- The capillary tube is placed in a melting point apparatus, which is heated at a controlled rate.
- The sample is observed through a magnifying lens.
- The temperature at which the first drop of liquid appears is recorded as the onset of melting.

- The temperature at which the last solid particle melts is recorded as the final melting point.
- The melting range provides an indication of the substance's purity, with a narrow range suggesting high purity.

Boiling Point Determination (Microscale Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Methodology:

- A small amount of the liquid is placed in a small test tube or a fusion tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid.
- The apparatus is heated slowly.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heat is then removed, and the liquid is allowed to cool.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Solubility Determination (Shake-Flask Method)

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution.

Methodology:

- An excess amount of **Ethyl 5-aminopicolinate** is added to a known volume of the solvent of interest (e.g., water, ethanol, DMSO) in a flask.
- The flask is sealed and agitated at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.

- The resulting mixture is filtered or centrifuged to remove any undissolved solid.
- The concentration of the dissolved **Ethyl 5-aminopicolinate** in the saturated solution is then determined using a suitable analytical technique, such as UV-Vis spectroscopy or High-Performance Liquid Chromatography (HPLC).

Logical Relationships of Physical Properties

The following diagram illustrates the interconnectedness of the core physical properties of a chemical compound like **Ethyl 5-aminopicolinate**.

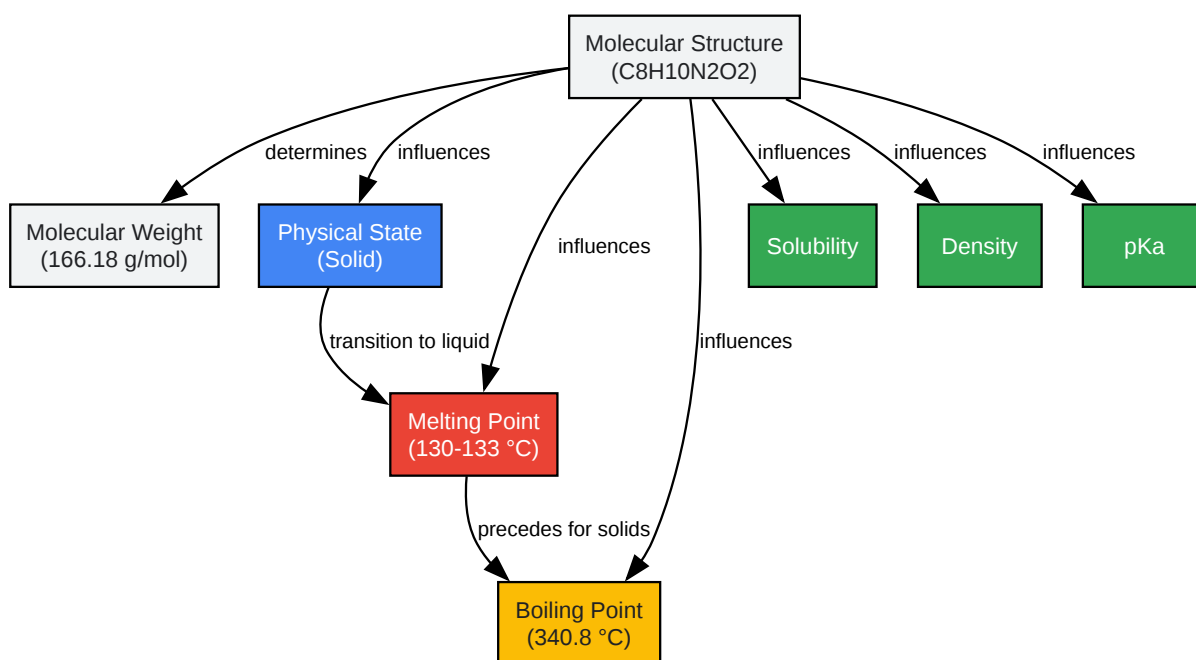


Figure 1: Interrelation of Physical Properties

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Caption: Interrelation of Physical Properties of **Ethyl 5-aminopicolinate**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Ethyl 5-aminopicolinate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b046092#ethyl-5-aminopicolinate-physical-properties]

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